

# Antifungal agent 71 chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Antifungal agent 71

Cat. No.: B12388559

[Get Quote](#)

## Technical Guide: Unraveling "Antifungal Agent 71"

### Introduction

The designation "**Antifungal Agent 71**" is not uniquely assigned to a single compound in publicly available scientific literature. However, this identifier can be associated with several distinct and important antifungal agents through either nomenclature or chemical formula. This technical guide provides an in-depth overview of three such compounds: YC-071, a potent azole antifungal; Micafungin, an echinocandin with 71 hydrogen atoms in its molecular formula; and Amphotericin B, a polyene antifungal whose deoxycholate salt contains 71 carbon atoms. This document is intended for researchers, scientists, and drug development professionals, offering a detailed examination of the chemical structure, properties, and experimental data for each of these agents.

## YC-071: A Novel Azole Antifungal

YC-071 is a potent, orally active triazole antifungal agent that has been developed for the treatment of systemic fungal infections. Its chemical structure is designed to effectively inhibit fungal lanosterol 14 $\alpha$ -demethylase, a key enzyme in the ergosterol biosynthesis pathway.

## Chemical Structure and Properties

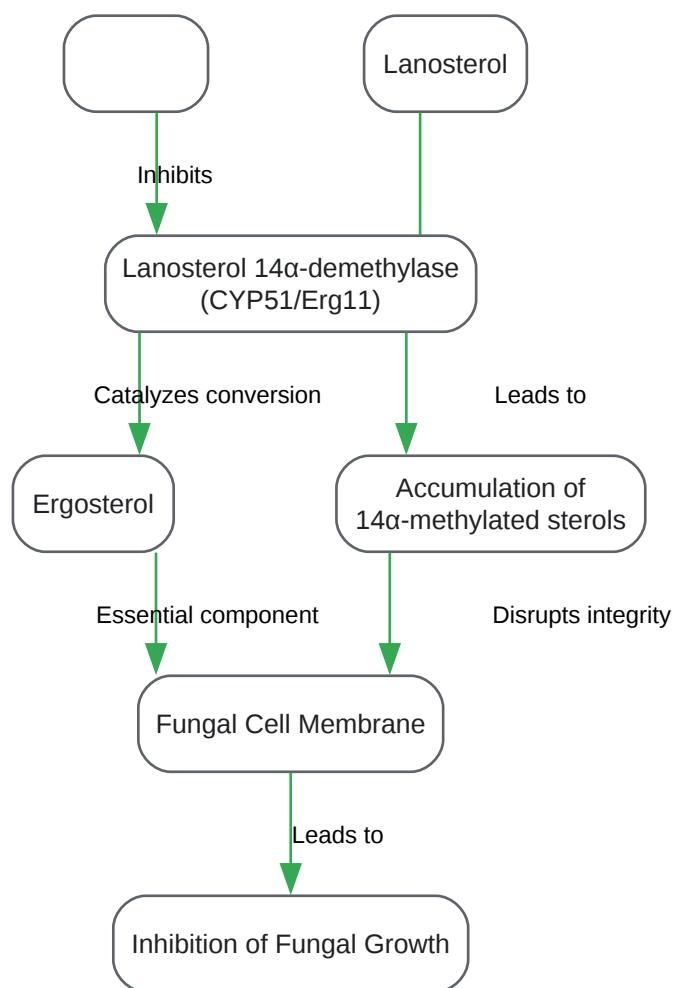
The chemical structure of YC-071 is characterized by a central propan-2-ol backbone substituted with two triazole moieties and a fluorinated phenyl group.

Table 1: Physicochemical Properties of YC-071

Property	Value	Reference
Molecular Formula	C <sub>17</sub> H <sub>15</sub> F <sub>2</sub> N <sub>7</sub> O	[1]
Molecular Weight	387.35 g/mol	[1]
Appearance	White to off-white powder	[1]
Solubility	Soluble in organic solvents such as methanol and DMSO	[1]

## Mechanism of Action

Like other azole antifungals, YC-071 exerts its effect by inhibiting the fungal cytochrome P450 enzyme, lanosterol 14 $\alpha$ -demethylase (encoded by the ERG11 gene).[2] This enzyme is crucial for the conversion of lanosterol to ergosterol, an essential component of the fungal cell membrane.[2] Inhibition of this enzyme leads to the depletion of ergosterol and the accumulation of toxic 14 $\alpha$ -methylated sterols, which disrupts membrane integrity and function, ultimately leading to the inhibition of fungal growth.[2]

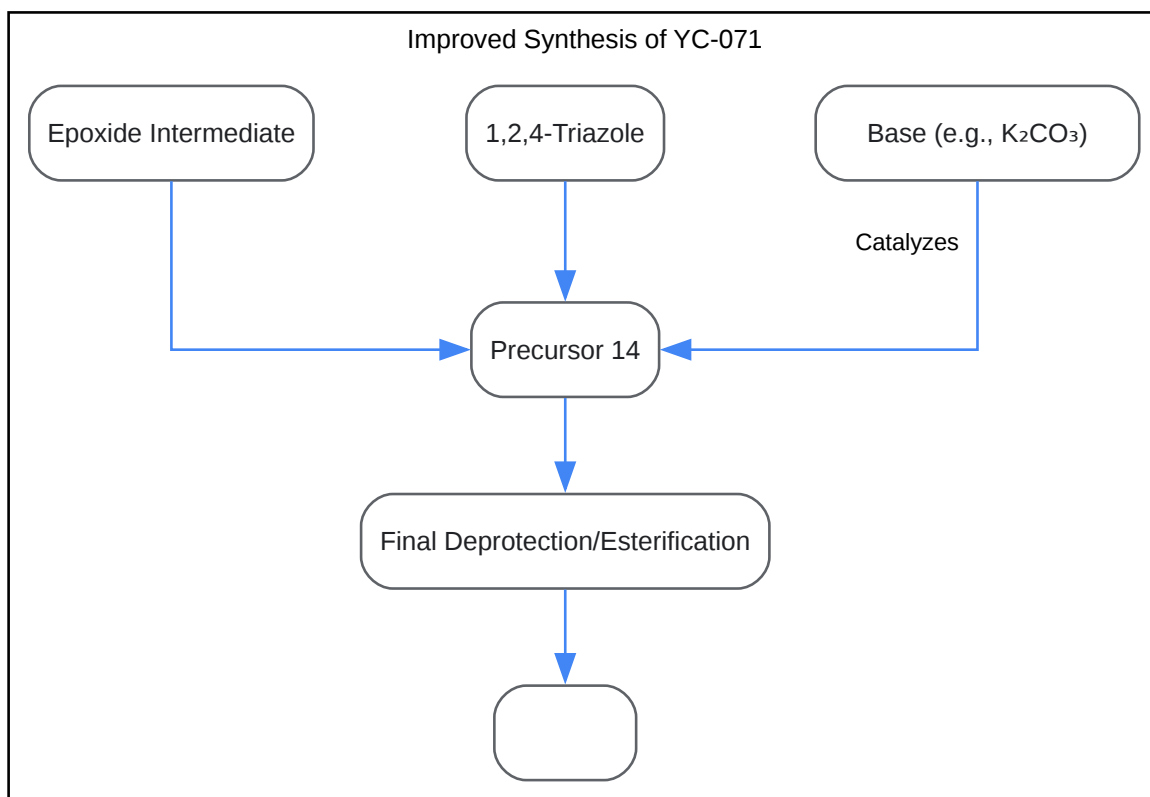


[Click to download full resolution via product page](#)

Caption: Mechanism of action of YC-071.

## Synthesis

An improved laboratory synthesis of YC-071 has been developed to facilitate preclinical studies.<sup>[1]</sup> The synthesis is based on a ring-opening reaction of an epoxide.<sup>[1]</sup>



[Click to download full resolution via product page](#)

Caption: Simplified workflow for the improved synthesis of YC-071.

## Experimental Data

Quantitative data on the antifungal activity of YC-071 is crucial for its evaluation as a therapeutic agent.

Table 2: In Vitro Antifungal Activity of YC-071

Organism	MIC (µg/mL)	Reference
Candida albicans	Data not available in provided search results	
Aspergillus fumigatus	Data not available in provided search results	
Cryptococcus neoformans	Data not available in provided search results	

Note: Specific MIC values were not available in the provided search results. Further literature review is required to populate this table.

## Micafungin: An Echinocandin Antifungal

Micafungin is a semisynthetic lipopeptide antifungal drug belonging to the echinocandin class. [3] It is used for the treatment of various fungal infections, particularly those caused by Candida species.[3] Its molecular formula is  $C_{56}H_{71}N_9O_{23}S$ . [3]

## Chemical Structure and Properties

Micafungin is a large cyclic hexapeptide with a complex aromatic side chain.[4]

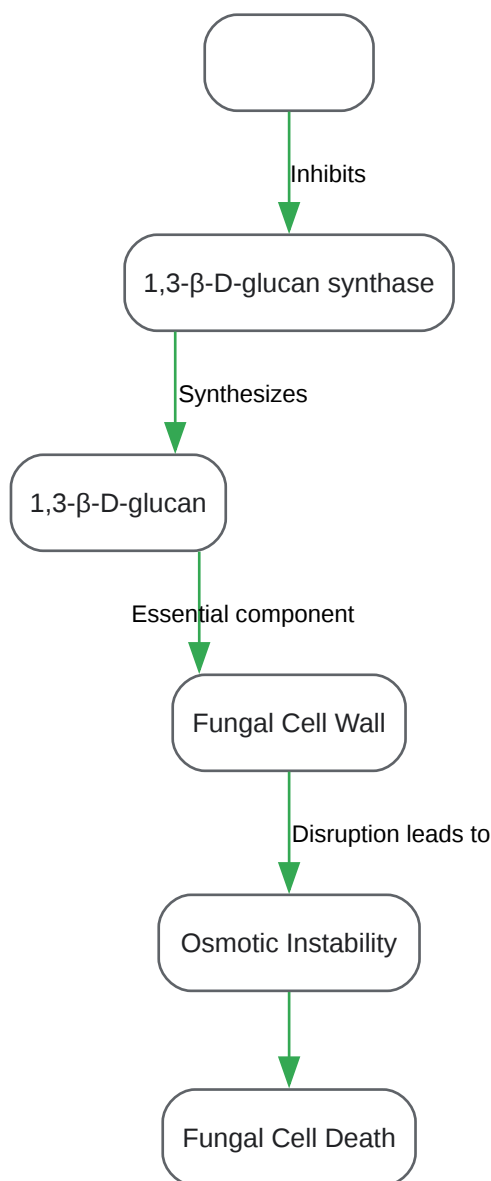
Table 3: Physicochemical Properties of Micafungin

Property	Value	Reference
Molecular Formula	$C_{56}H_{71}N_9O_{23}S$	[3]
Molecular Weight	1270.3 g/mol	[3]
Appearance	White powder	[3]
Solubility	Soluble in water	[3]

## Mechanism of Action

Micafungin acts by non-competitively inhibiting the enzyme 1,3-β-D-glucan synthase, which is essential for the synthesis of 1,3-β-D-glucan, a major component of the fungal cell wall.[3][4]

This disruption of cell wall synthesis leads to osmotic instability and cell death.[4]



[Click to download full resolution via product page](#)

Caption: Mechanism of action of Micafungin.

## Experimental Data

Micafungin has demonstrated potent activity against a range of fungal pathogens. Interestingly, it has also been identified as an inhibitor of Enterovirus 71 (EV71).[4][5]

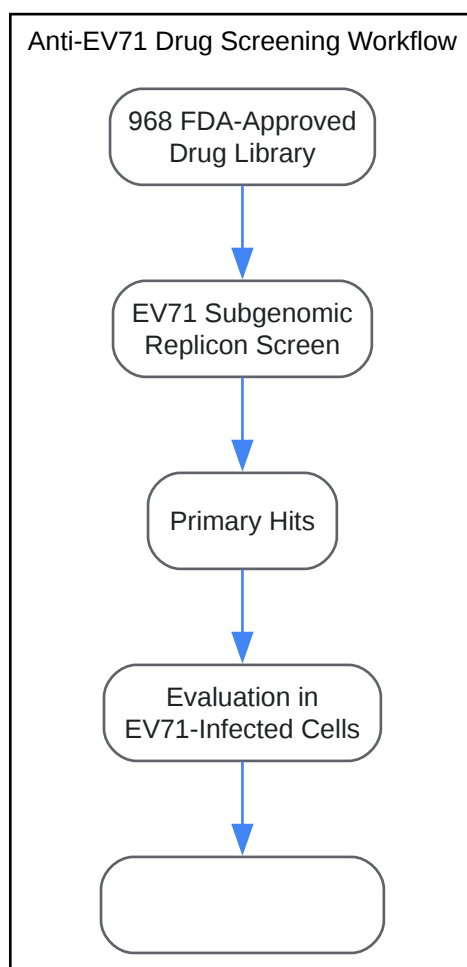
Table 4: In Vitro Activity of Micafungin

Activity	IC <sub>50</sub> (μM)	Organism/System	Reference
Antiviral (EV71)	~5	EV71 replicon in cells	[5]

Note: While primarily an antifungal, the provided search results highlighted its antiviral activity. Specific antifungal MIC values were not detailed in the provided snippets but are generally low for susceptible *Candida* species.

## Experimental Protocols

**Screening for Anti-EV71 Compounds:** A screen of 968 FDA-approved drugs was conducted using an EV71 subgenomic replicon system to identify inhibitors of viral replication.[5] Primary hits were then evaluated for their antiviral activities in EV71-infected cells.[5]



[Click to download full resolution via product page](#)

Caption: Workflow for the identification of Micafungin as an anti-EV71 agent.

## Amphotericin B: A Polyene Antifungal

Amphotericin B is a polyene macrolide antibiotic and one of the oldest and broadest-spectrum antifungal agents.<sup>[6]</sup> It is often used for severe systemic fungal infections.<sup>[6]</sup> The deoxycholate salt formulation has a molecular formula of  $C_{71}H_{112}NNaO_{21}$ .<sup>[7]</sup>

## Chemical Structure and Properties

Amphotericin B is a large amphipathic molecule with a macrolide ring containing a series of conjugated double bonds.

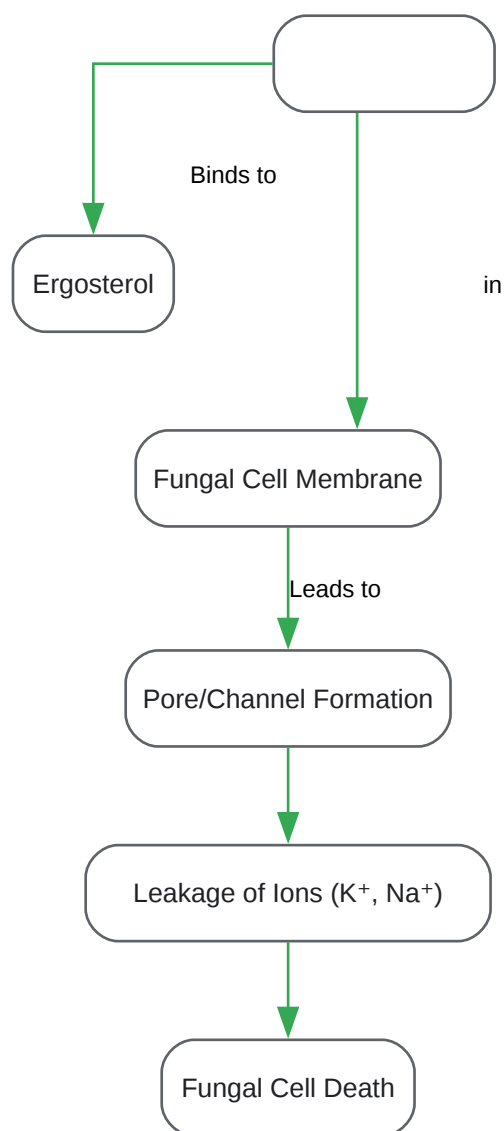
Table 5: Physicochemical Properties of Amphotericin B Deoxycholate

Property	Value	Reference
Molecular Formula	$C_{71}H_{112}NNaO_{21}$	<sup>[7]</sup>
Molecular Weight	1362.6 g/mol	<sup>[7]</sup>
Appearance	Yellow to orange powder	<sup>[8]</sup>
Solubility	Poorly soluble in water	<sup>[8]</sup>

## Mechanism of Action

Amphotericin B's primary mechanism of action involves binding to ergosterol in the fungal cell membrane.<sup>[8]</sup> This binding leads to the formation of pores or channels that disrupt the membrane's integrity, causing leakage of intracellular ions and macromolecules, ultimately leading to cell death.<sup>[8][9]</sup>





[Click to download full resolution via product page](#)

Caption: Mechanism of action of Amphotericin B.

## Experimental Data

Amphotericin B has a broad spectrum of activity against many fungal pathogens.

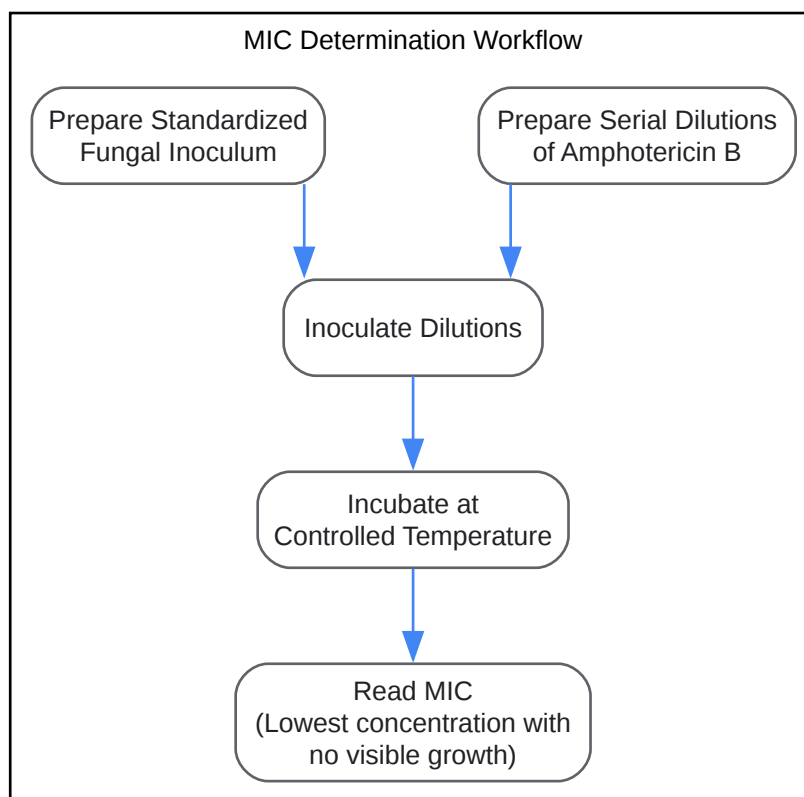
Table 6: In Vitro Antifungal Activity of Amphotericin B

Organism	MIC Range (µg/mL)	Reference
Candida species	Data not available in provided search results	
Aspergillus species	Data not available in provided search results	
Cryptococcus neoformans	Data not available in provided search results	

Note: While known to be potent, specific MIC ranges were not detailed in the provided search results. These values can vary significantly depending on the specific species and isolate.

## Experimental Protocols

In Vitro Susceptibility Testing: Standardized methods from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST) are used to determine the minimum inhibitory concentration (MIC) of antifungal agents like Amphotericin B against fungal isolates.<sup>[2]</sup> These protocols typically involve microbroth dilution assays where the lowest concentration of the drug that inhibits visible growth of the fungus is determined.<sup>[2]</sup>



[Click to download full resolution via product page](#)

Caption: Generalized workflow for Minimum Inhibitory Concentration (MIC) testing.

## Conclusion

While there is no single "**Antifungal Agent 71**," the designation can be linked to several important antifungal compounds. YC-071 represents a promising next-generation azole. Micafungin is a vital echinocandin with a unique mechanism of action. Amphotericin B remains a cornerstone of antifungal therapy for severe infections. This guide has provided a detailed technical overview of these three agents, summarizing their chemical structures, properties, mechanisms of action, and available experimental data to aid researchers and clinicians in the field of mycology and drug development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. academic.oup.com [academic.oup.com]
- 3. Micafungin | C56H71N9O23S | CID 477468 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Antiviral activity of micafungin against enterovirus 71 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Antiviral activity of micafungin against enterovirus 71 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Sixty years of Amphotericin B: An Overview of the Main Antifungal Agent Used to Treat Invasive Fungal Infections - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Amphotericin B Deoxycholate | C71H112NNaO21 | CID 23668620 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Amphotericin B - Wikipedia [en.wikipedia.org]
- 9. Antifungal Agents - Medical Microbiology - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Antifungal agent 71 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12388559#antifungal-agent-71-chemical-structure-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)